

A Comparative Environmental Impact Assessment of Chlorthion and Its Alternatives

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Compound of Interest

Compound Name:	Chlorthion
Cat. No.:	B1581421

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This guide provides a detailed comparative analysis of the environmental impact of **Chlorthion**, an organophosphate insecticide, with other selected organophosphates and a pyrethroid insecticide. Due to the discontinued use of **Chlorthion** in many regions, this comparison includes more commonly studied organophosphates to provide a relevant context for its environmental profile.^{[1][2]} The data presented is compiled from various ecotoxicological studies and environmental fate databases.

Introduction to Chlorthion

Chlorthion is an organophosphate insecticide that functions as a cholinesterase inhibitor.^{[1][2]} It was developed for the control of a broad spectrum of agricultural and household insects.^[1] However, its use has been largely discontinued.^[1] Like other organophosphates, its primary mode of action is the inhibition of acetylcholinesterase (AChE), an essential enzyme in the nervous system of insects and other animals.^{[2][3][4]}

Comparative Data on Environmental Impact

The following tables summarize the key environmental impact parameters for **Chlorthion** and selected alternatives, including other organophosphates (Chlorpyrifos, Diazinon, Malathion) and a pyrethroid (Permethrin).

Table 1: Physicochemical Properties and Environmental Mobility

Parameter	Chlorthion	Chlorpyrifos	Diazinon	Malathion	Permethrin
Chemical Class	Organophosphate	Organophosphate	Organophosphate	Organophosphate	Pyrethroid
Water Solubility (mg/L at 20-25°C)	40[1]	2	40	145	0.006
Vapor Pressure (mm Hg at 20-25°C)	4×10^{-6} [1]	1.87×10^{-5}	9.7×10^{-5}	4×10^{-5}	3.4×10^{-7}
Soil Adsorption Coefficient (Koc)	~1800 (estimated)[1]	6070	516	1800	100,000
Henry's Law Constant (atm-m ³ /mol)	4.0×10^{-8} (estimated)[1]	6.76×10^{-6}	1.4×10^{-7}	4.89×10^{-8}	3.7×10^{-5}
Interpretation of Mobility	Low mobility in soil.[1][2]	Low mobility in soil.	Moderate mobility in soil.	Moderate mobility in soil.	Very low mobility in soil.

Table 2: Ecotoxicity to Non-Target Organisms

Parameter	Chlorthion	Chlorpyrifos	Diazinon	Malathion	Permethrin
Avian Acute	500-1000	8-120	3.5-32		
Oral LD ₅₀ (mg/kg)	(various bird species)[1]	(various bird species)	(various bird species)	1485 (Mallard)	>9900 (Mallard)
Fish 96-hour LC ₅₀ (µg/L)	Moderately toxic (data limited)[2]	2.7-4.2 (Rainbow Trout)	380 (Rainbow Trout)	130 (Rainbow Trout)	1.8 (Rainbow Trout)
Aquatic Invertebrate 48-hour EC ₅₀ (µg/L)	Moderately toxic (data limited)[2]	0.1 (Daphnia magna)	0.96 (Daphnia magna)	1.8 (Daphnia magna)	0.6 (Daphnia magna)
Honeybee Acute Contact LD ₅₀ (µ g/bee)	High toxicity suggested[2]	0.058	0.22	0.71	0.024

Table 3: Environmental Fate and Persistence

Parameter	Chlorthion	Chlorpyrifos	Diazinon	Malathion	Permethrin
Soil Half-life (days)	Not persistent[2]	60-120	20-40	1-7	30-40
Aquatic Hydrolysis Half-life (days)	1-138 (pH and temp dependent)[1]	1.5-100 (pH dependent)	12-185 (pH dependent)	0.5-21 (pH dependent)	Stable at pH 7, hydrolyzes at pH 9
Bioconcentration Factor (BCF)	29[1]	900	466	29	3000
Interpretation of Persistence	Low persistence. [2]	Moderately persistent.	Low to moderate persistence.	Low persistence.	Moderately persistent.
Bioaccumulation Potential	Low[1]	Moderate	Low	Low	High

Experimental Protocols

The ecotoxicological and environmental fate data presented in this guide are typically generated following standardized experimental protocols, such as those established by the Organisation for Economic Co-operation and Development (OECD).[5][6][7] These guidelines ensure data quality and comparability across different studies and chemicals.[6]

Key Experimental Methodologies (Based on OECD Guidelines):

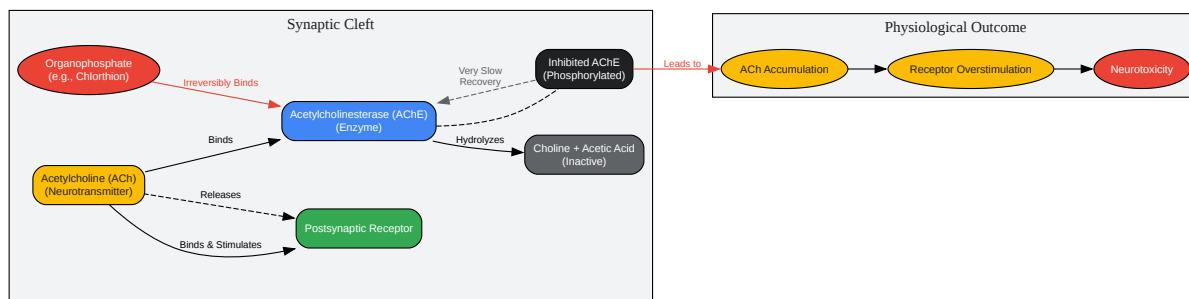
- Acute Oral Toxicity in Birds (OECD 223): This test determines the median lethal dose (LD_{50}) of a substance after a single oral administration to birds, typically quail or ducks. Animals are observed for a defined period (e.g., 14 days) for mortality and clinical signs of toxicity.
- Fish, Acute Toxicity Test (OECD 203): This guideline outlines a method to determine the concentration of a substance that is lethal to 50% of a test fish population (LC_{50}) over a 96-hour period. Fish are exposed to a range of concentrations of the test substance in a controlled aquatic environment.

- Daphnia sp. Acute Immobilisation Test (OECD 202): This test assesses the acute toxicity of substances to aquatic invertebrates, typically Daphnia magna. The endpoint is the concentration that immobilizes 50% of the daphnids (EC₅₀) within a 48-hour exposure period.
- Honeybee, Acute Contact Toxicity Test (OECD 214): This protocol determines the acute contact toxicity (LD₅₀) of a pesticide to adult worker honeybees. A range of doses of the test substance is applied topically to the thorax of the bees, and mortality is assessed over 48 to 96 hours.
- Aerobic and Anaerobic Transformation in Soil (OECD 307): This guideline describes a laboratory method to assess the rate and route of degradation of a chemical in soil under aerobic and anaerobic conditions. The half-life (DT₅₀) of the substance is a key endpoint.
- Hydrolysis as a Function of pH (OECD 111): This test determines the rate of abiotic degradation of a chemical by hydrolysis at different pH values (typically 4, 7, and 9) and temperatures. This is crucial for understanding the persistence of a substance in aquatic environments.
- Bioconcentration: Flow-through Fish Test (OECD 305): This guideline details a method to determine the bioconcentration factor (BCF) of a chemical in fish. Fish are exposed to a constant concentration of the test substance in water for a period, followed by a depuration phase in clean water. The BCF is calculated as the ratio of the chemical's concentration in the fish tissue to its concentration in the water at steady state.

Visualizations of Pathways and Workflows

Mechanism of Action: Acetylcholinesterase Inhibition by Organophosphates

Organophosphates, including **Chlorthion**, exert their primary toxic effect by inhibiting the enzyme acetylcholinesterase (AChE).^{[3][4][8]} This leads to an accumulation of the neurotransmitter acetylcholine (ACh) in synaptic clefts, resulting in continuous nerve stimulation, which can lead to paralysis and death in insects.^{[8][9]}

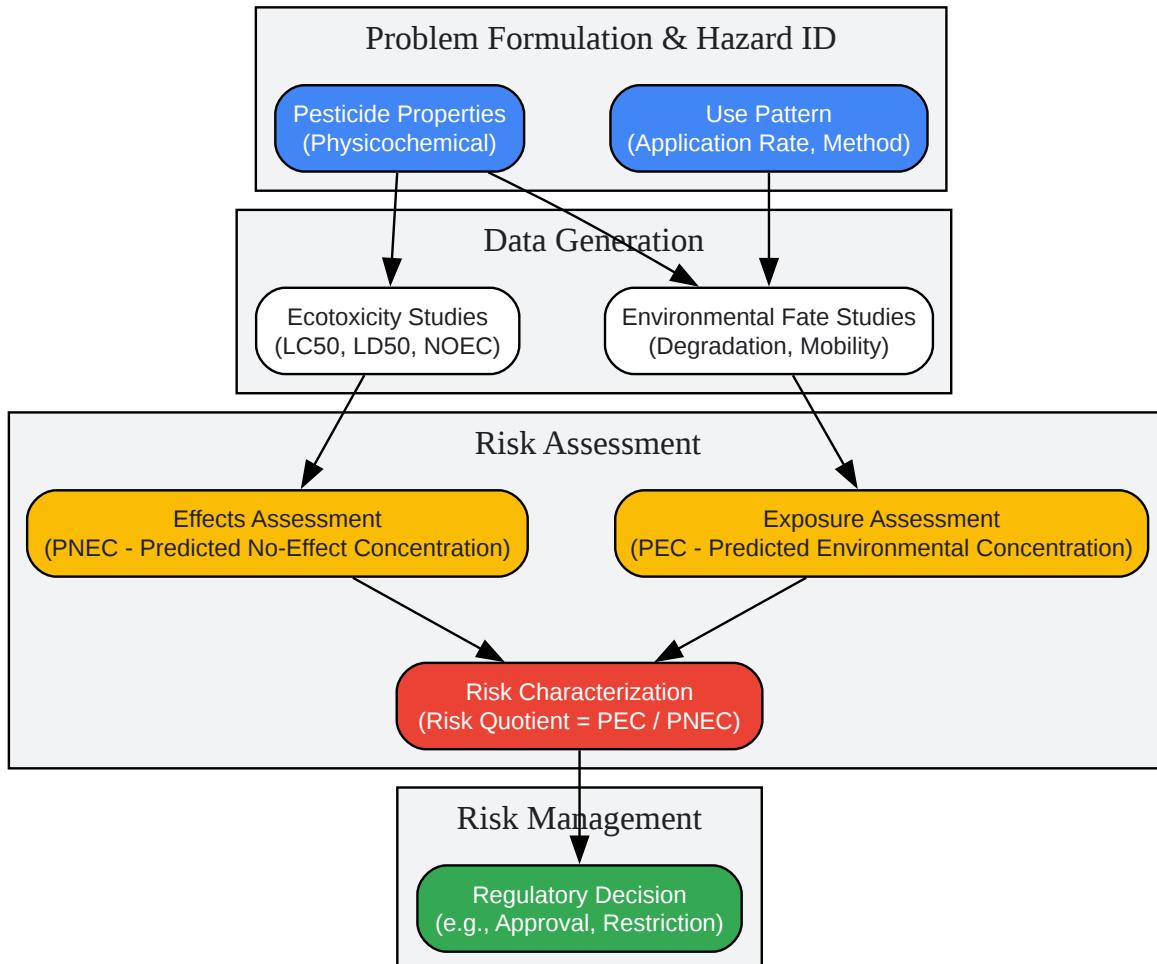


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Acetylcholinesterase inhibition pathway by organophosphates.

Workflow for Environmental Risk Assessment of a Pesticide

The environmental risk of a pesticide is assessed through a structured process that integrates exposure and effects data. This workflow is a simplified representation of the process undertaken by regulatory agencies.



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A simplified workflow for pesticide environmental risk assessment.

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- To cite this document: BenchChem. [A Comparative Environmental Impact Assessment of Chlorthion and Its Alternatives]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1581421#comparative-environmental-impact-assessment-of-chlorthion>]

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